

# BAY-2413555: A Technical Guide to Solubility and Stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BAY-2413555

Cat. No.: B15619539

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core solubility and stability characteristics of **BAY-2413555**, a selective positive allosteric modulator of the M2 muscarinic acetylcholine receptor. The data and methodologies presented are compiled from publicly available scientific literature, primarily the discovery and characterization of **BAY-2413555** as detailed in the Journal of Medicinal Chemistry.

## Solubility Profile

The development of **BAY-2413555** involved extensive optimization of its physicochemical properties to ensure suitability for oral administration.<sup>[1][2][3]</sup> The following table summarizes the reported solubility data.

Table 1: Solubility of **BAY-2413555**

Solvent System	Concentration	Method	Reference
Aqueous Buffer (pH 7.4)	> 200 $\mu$ M	Kinetic Solubility	[1]
Simulated Gastric Fluid (pH 1.2)	Data not available	-	-
Simulated Intestinal Fluid (pH 6.8)	Data not available	-	-
Ethanol	Data not available	-	-
Dimethyl Sulfoxide (DMSO)	Data not available	-	-

Note: Specific quantitative data for solvents other than aqueous buffer at pH 7.4 is not detailed in the primary publication. Further studies would be required to establish a comprehensive solvent solubility profile.

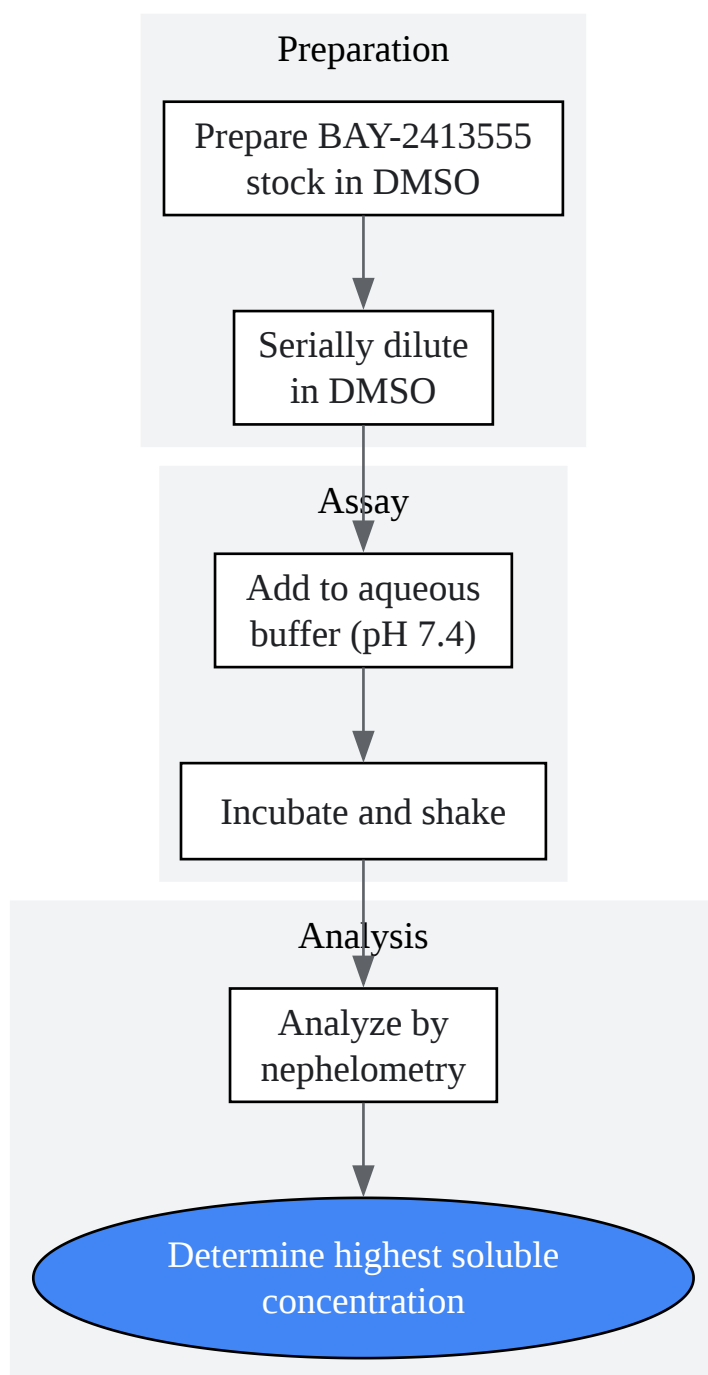
## Experimental Protocol: Kinetic Solubility Assay

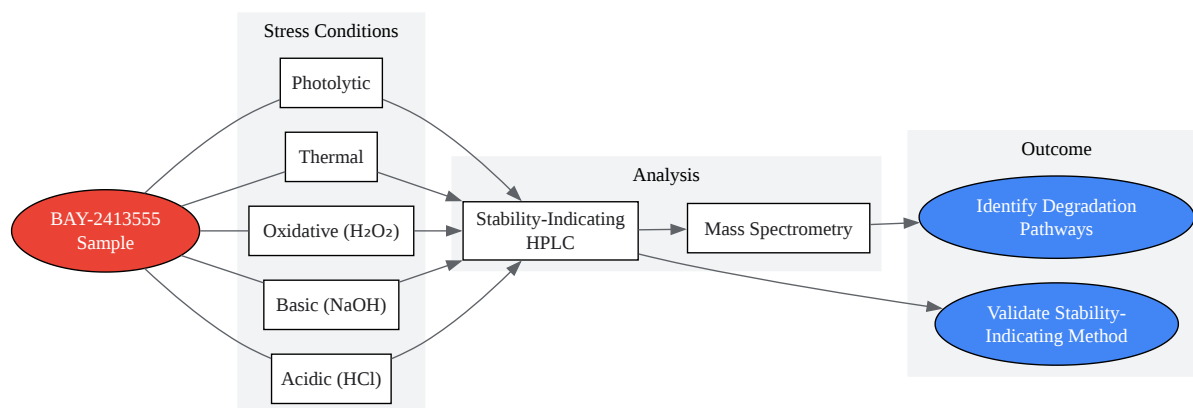
The kinetic solubility of **BAY-2413555** was determined using a high-throughput method.

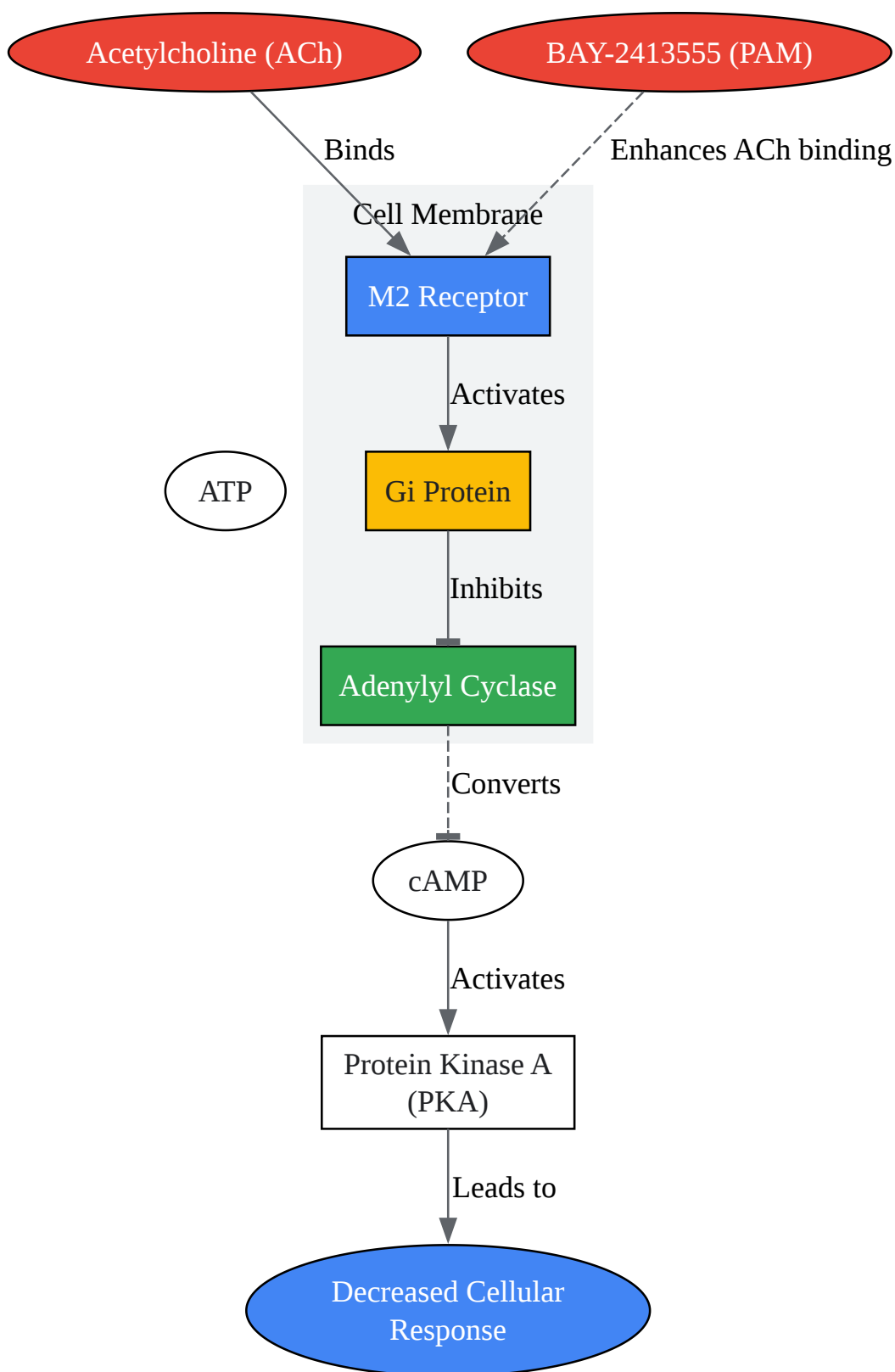
Methodology:

- **Compound Preparation:** A stock solution of **BAY-2413555** was prepared in dimethyl sulfoxide (DMSO).
- **Assay Plate Preparation:** The DMSO stock solution was serially diluted in DMSO.
- **Solubility Determination:** An aliquot of each DMSO solution was added to an aqueous buffer (pH 7.4) and shaken for a specified period.
- **Analysis:** The resulting solutions were analyzed by nephelometry or a similar light-scattering technique to detect precipitation. The highest concentration at which no precipitation was observed was reported as the kinetic solubility.

Workflow for Kinetic Solubility Determination







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Collection - Discovery of BAY 2413555, First Selective Positive Allosteric Modulator of the M2 Receptor to Restore Cardiac Autonomic Balance - Journal of Medicinal Chemistry - Figshare [[figshare.com](https://figshare.com)]
- 3. Discovery of BAY 2413555, First Selective Positive Allosteric Modulator of the M2 Receptor to Restore Cardiac Autonomic Balance - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [BAY-2413555: A Technical Guide to Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15619539#bay-2413555-solubility-and-stability-characteristics>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)